

Personal protective equipment for handling O-Methylisourea hemisulfate

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Compound of Interest

Compound Name: O-Methylisourea hemisulfate

Cat. No.: B1631329

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Essential Safety and Handling Guide for O-Methylisourea Hemisulfate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for laboratory personnel handling **O-Methylisourea hemisulfate**. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Chemical and Physical Properties

A summary of the key quantitative data for **O-Methylisourea hemisulfate** is presented below for quick reference.

Property	Value
CAS Number	52328-05-9[1][2]
Molecular Formula	C2H6N2O · 0.5 H2SO4[2]
Molecular Weight	123.12 g/mol [2]
Appearance	White solid[2]
Melting Point	163-167 °C (lit.)[3]
Solubility	Water: 100 mg/mL, clear, colorless

Hazard Identification and Personal Protective Equipment (PPE)

O-Methylisourea hemisulfate is classified with the following hazards:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.
- Suspected of causing genetic defects.[\[2\]](#)

The following table outlines the required personal protective equipment (PPE) for handling this chemical.

Protection Type	Required Equipment
Eye/Face Protection	Chemical safety goggles or face shield. [1] [4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat or long-sleeved clothing. [1]
Respiratory Protection	A NIOSH-approved N95 dust mask or higher is required when handling the solid to prevent inhalation of dust particles. Use only in a well-ventilated area or under a chemical fume hood.

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following experimental protocol is mandatory when working with **O-Methylisourea hemisulfate**.

1. Preparation and Engineering Controls:

- Ensure a calibrated analytical balance, a chemical fume hood, and appropriate glassware are available and clean.

- Verify that an emergency eyewash station and safety shower are accessible and operational.
- Work exclusively within a certified chemical fume hood to minimize inhalation exposure.

2. Weighing the Solid:

- Don the required PPE as specified in the table above.
- Carefully weigh the desired amount of **O-Methylisourea hemisulfate** on a weigh boat or weighing paper.
- Avoid generating dust.^[1] If dust is observed, gently tap the container to settle the particles before opening.

3. Solution Preparation:

- Place a stir bar in the receiving flask containing the appropriate solvent (e.g., water).
- Slowly add the weighed **O-Methylisourea hemisulfate** to the solvent while stirring to prevent clumping and ensure complete dissolution.
- Keep the container covered as much as possible during this process.

4. Post-Handling:

- Thoroughly clean all glassware and equipment used.
- Wipe down the work area within the fume hood with a damp cloth to remove any residual chemical dust.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

All waste containing **O-Methylisourea hemisulfate** must be treated as hazardous waste.

1. Waste Collection:

- Collect all solid and liquid waste containing **O-Methylisourea hemisulfate** in a clearly labeled, sealed, and appropriate hazardous waste container.
- Do not mix with incompatible waste streams. This chemical is incompatible with strong acids, strong bases, and oxidizing agents.^{[1][2]}

2. Spill Management:

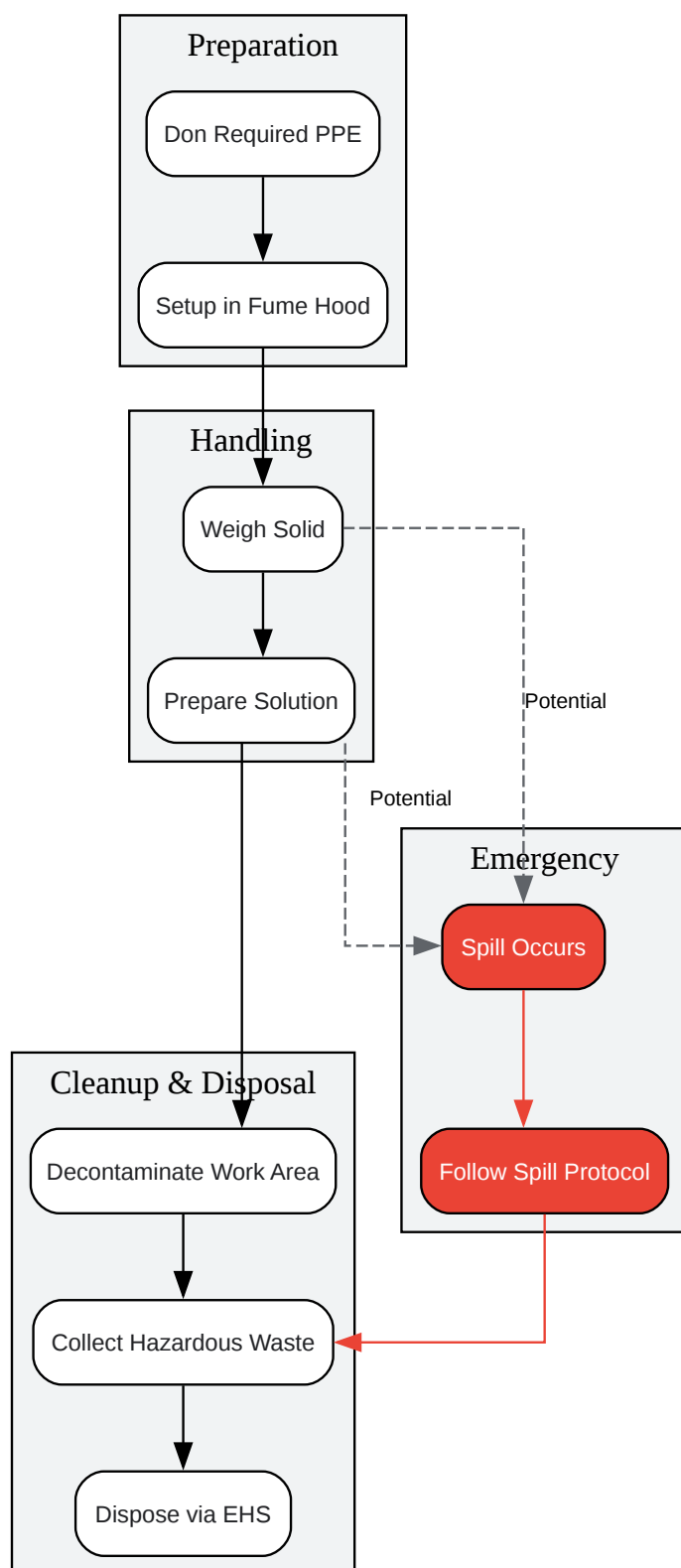
- In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in the designated hazardous waste container.^[1]
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in the hazardous waste container.
- Clean the spill area with a suitable decontaminating solution and wipe dry.

3. Final Disposal:

- Dispose of the hazardous waste container through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.^[1]

Workflow and Logical Relationships

The following diagram illustrates the logical workflow for safely handling and disposing of **O-Methylisourea hemisulfate**.



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Caption: Workflow for handling **O-Methylisourea hemisulfate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling O-Methylisourea hemisulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1631329#personal-protective-equipment-for-handling-o-methylisourea-hemisulfate]

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